

Navigating the Safe Handling of 12-Bromo-1-dodecanol: A Technical Guide

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Compound of Interest

Compound Name: 12-Bromo-1-dodecanol

Cat. No.: B1266633

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **12-Bromo-1-dodecanol**, a long-chain aliphatic alcohol containing a bromine atom.^[1] Due to its bifunctional nature, this compound serves as a valuable intermediate in the synthesis of various organic molecules, including surfactants and pharmaceuticals.^[1] Adherence to stringent safety protocols is paramount to ensure the well-being of laboratory personnel and the integrity of research.

Physicochemical and Toxicological Data

A thorough understanding of the physical, chemical, and toxicological properties of **12-Bromo-1-dodecanol** is the foundation of its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties

Property	Value	Source
CAS Number	3344-77-2	[2] [3]
Molecular Formula	C ₁₂ H ₂₅ BrO	[1] [2]
Molecular Weight	265.23 g/mol	[4]
Appearance	White to almost white powder or crystal; beige crystalline; colorless to pale yellow liquid	[1] [2]
Melting Point	34-36 °C (lit.)	[5] [6] [7]
Boiling Point	155 °C at 4 mmHg (lit.)	[5] [6] [8]
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Limited solubility in water; soluble in organic solvents like ethanol, ether, and chloroform. [1] [5]	

Table 2: Toxicological Information

Endpoint	Data	Source
Acute Toxicity	No data available.	[2][3]
Skin Corrosion/Irritation	May cause skin irritation. Considered a skin sensitizer. [6]	
Serious Eye Damage/Irritation	May cause eye irritation.[5]	
Respiratory Irritation	May cause respiratory system irritation upon inhalation of dust.[5]	
Germ Cell Mutagenicity	No data available.[2]	
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[2]	
Reproductive Toxicity	No data available.[2]	

Hazard Identification and Personal Protective Equipment (PPE)

While not classified as a hazardous substance under Regulation (EC) No 1272/2008, **12-Bromo-1-dodecanol** poses potential hazards that necessitate the use of appropriate personal protective equipment.[3]

Primary Hazards:

- Skin Irritation: Prolonged or repeated contact may cause skin irritation.
- Eye Irritation: Direct contact can cause eye irritation.[5]
- Respiratory Irritation: Inhalation of dust may irritate the respiratory tract.[5]

Recommended Personal Protective Equipment:

- **Eye Protection:** Use safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.[\[2\]](#)
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber).[\[2\]](#) Gloves must be inspected prior to use, and proper glove removal technique should be followed.[\[2\]](#) Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.[\[2\]](#)
- **Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.[\[2\]](#) The type of body protection should be selected based on the concentration and amount of the dangerous substance at the specific workplace.[\[2\]](#)
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 (US) or type P1 (EN 143) dust mask is recommended.[\[2\]](#)

Safe Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for minimizing exposure risk and maintaining the chemical's integrity.

Handling:

- Avoid contact with skin and eyes.[\[5\]](#)[\[8\]](#)
- Avoid formation of dust and aerosols.[\[2\]](#)
- Provide appropriate exhaust ventilation at places where dust is formed.[\[2\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)

- Store in a refrigerator under an inert gas atmosphere.[3]
- The storage class code is 11 for combustible solids.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

First Aid Measures:

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[2]
- Skin Contact: Wash off with soap and plenty of water.[2] If skin irritation occurs, get medical advice/attention.[3]
- Eye Contact: Flush eyes with water as a precaution.[2] Remove contact lenses if present and easy to do.[3] If eye irritation persists, get medical advice/attention.[3]
- Ingestion: Never give anything by mouth to an unconscious person.[2] Rinse mouth with water.[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][3]
- Special Hazards: Combustion may produce carbon oxides and hydrogen bromide gas.[2]
- Firefighter Protection: Wear a self-contained breathing apparatus for firefighting if necessary.[2]

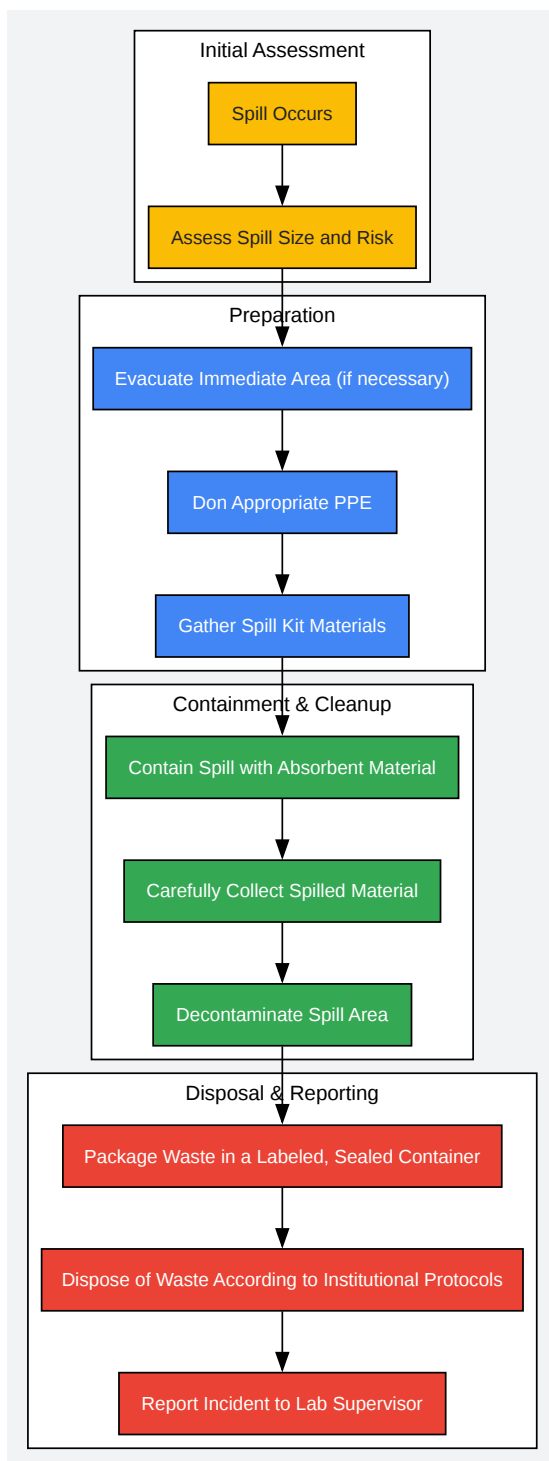
Accidental Release Measures:

- Personal Precautions: Avoid dust formation and breathing vapors, mist, or gas.[2] Ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.

- Containment and Cleaning: Sweep up and shovel the material.^[2] Place in a suitable, closed container for disposal.^[2]

Experimental Workflow: Handling a Spill

The following diagram outlines a logical workflow for safely managing a **12-Bromo-1-dodecanol** spill in a laboratory setting.



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Caption: Workflow for handling a **12-Bromo-1-dodecanol** spill.

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